

Commercial Sources and Technical Guide for 2-Methoxyestrone-¹³C₆

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methoxyestrone-13C6

Cat. No.: B15143867

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial sources for 2-Methoxyestrone-¹³C₆, a crucial isotopically labeled internal standard for quantitative analysis. The guide includes a comparative summary of suppliers, a detailed experimental protocol for its use in mass spectrometry-based assays, and visualizations of relevant biochemical pathways and analytical workflows.

Commercial Supplier Overview

2-Methoxyestrone-¹³C₆ is available from several reputable suppliers of research chemicals and analytical standards. The following tables summarize the available quantitative data for both the ¹³C-labeled and unlabeled forms of 2-Methoxyestrone to facilitate procurement decisions.

Table 1: Commercial Sources for 2-Methoxyestrone-¹³C₆

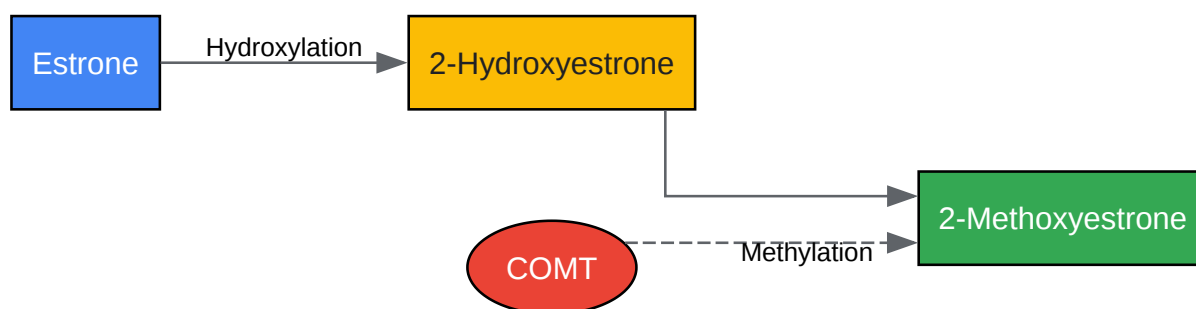
| Supplier | Catalog Number | Purity | Available Quantities |
|----------------------------|-----------------------|---------------|----------------------|
| MedChemExpress | HY-113252S1 | Not Specified | 1 mg, 5 mg |
| Toronto Research Chemicals | M262522 | Not Specified | Not Specified |
| Cayman Chemical | Not readily available | - | - |
| Santa Cruz Biotechnology | Not readily available | - | - |

Table 2: Commercial Sources for Unlabeled 2-Methoxyestrone

| Supplier | Catalog Number | Purity | Available Quantities |
|----------------------------|----------------|---------------|---|
| Cayman Chemical | 34155 | ≥95% | Not Specified |
| Santa Cruz Biotechnology | sc-212220 | Not Specified | Not Specified |
| MedChemExpress | HY-113252 | Not Specified | 10 mM in DMSO, 1 mg, 5 mg, 10 mg, 50 mg, 100 mg |
| Toronto Research Chemicals | M262520 | >95% (HPLC) | 100 mg, 250 mg, 25 mg, 500 mg, 50 mg |

Biochemical Pathway

2-Methoxyestrone is an endogenous metabolite of estrone. Its formation is a key step in the metabolic pathway of estrogens, catalyzed by the enzyme Catechol-O-methyltransferase (COMT).



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Figure 1: Metabolic pathway of Estrone to 2-Methoxyestrone.

Experimental Protocol: Quantitative Analysis of 2-Methoxyestrone using Isotope Dilution LC-MS/MS

This protocol outlines a general procedure for the quantification of 2-Methoxyestrone in biological samples, such as plasma or urine, using 2-Methoxyestrone-¹³C₆ as an internal standard. This method, known as isotope dilution mass spectrometry, is the gold standard for quantitative analysis due to its high accuracy and precision.

1. Materials and Reagents

- 2-Methoxyestrone (unlabeled standard)
- 2-Methoxyestrone-¹³C₆ (internal standard)
- Methanol (LC-MS grade)
- Water (LC-MS grade)
- Formic acid (LC-MS grade)
- β -Glucuronidase/sulfatase (e.g., from *Helix pomatia*)
- Sodium acetate buffer (pH 5.0)
- Solid Phase Extraction (SPE) cartridges (e.g., C18)

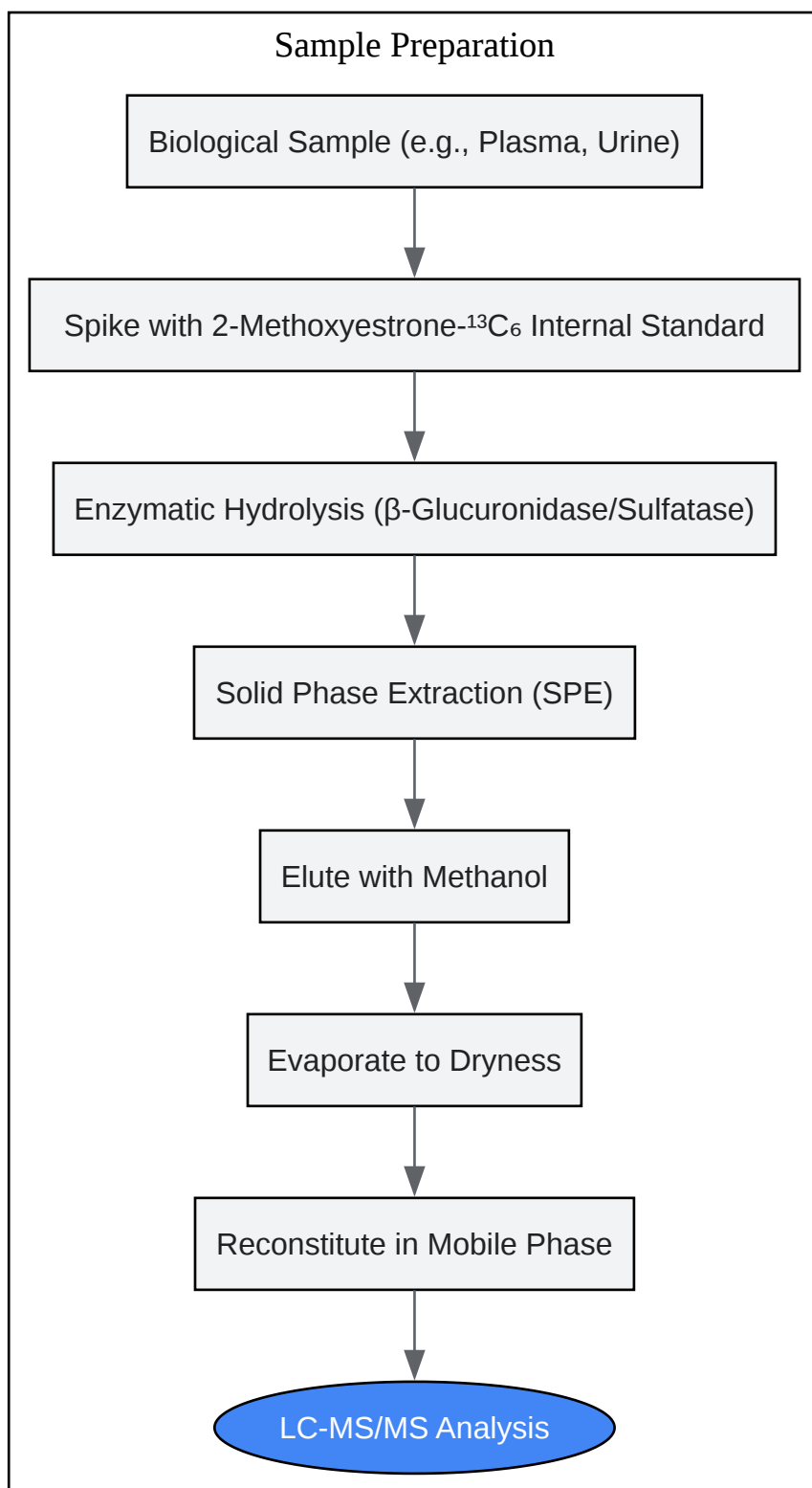
- Biological matrix (e.g., plasma, urine)

2. Standard and Internal Standard Preparation

- Prepare stock solutions of unlabeled 2-Methoxyestrone and 2-Methoxyestrone- $^{13}\text{C}_6$ in methanol at a concentration of 1 mg/mL.
- From the stock solutions, prepare a series of working standard solutions of unlabeled 2-Methoxyestrone at concentrations ranging from the expected lower limit to the upper limit of quantification in the biological samples.
- Prepare a working internal standard solution of 2-Methoxyestrone- $^{13}\text{C}_6$ at a fixed concentration (e.g., 100 ng/mL) in methanol.

3. Sample Preparation

The following is a general workflow for sample preparation. Optimization may be required depending on the specific biological matrix.



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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com